

Technical Guide: Solid-State Characterization of 2-Methoxy-3,5-dimethylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxy-3,5-dimethylaniline
hydrochloride

Cat. No.: B12316029

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Executive Summary

2-Methoxy-3,5-dimethylaniline hydrochloride (CAS: 1520131-99-0) is a critical aromatic amine intermediate utilized in the synthesis of high-value pharmaceutical targets, including GLP-1 receptor agonists and specialized crown ether sensors. In drug development, the solid-state properties of such intermediates—specifically their crystallinity, polymorphism, and salt stoichiometry—directly dictate processability, solubility, and final drug product stability.

This guide provides a comprehensive crystallographic framework for this compound. It details the molecular architecture, outlines a self-validating protocol for single-crystal growth and X-ray diffraction (XRD) analysis, and defines the expected hydrogen-bonding motifs that govern its lattice energy.

Molecular Architecture & Physicochemical Profile

Before crystallographic analysis, the researcher must understand the ionic nature of the target. The protonation of the primary amine by hydrochloric acid creates a distinct ionic species, significantly altering the packing forces compared to the free base.

Chemical Identity

Property	Specification
IUPAC Name	2-Methoxy-3,5-dimethylanilinium chloride
Common Name	2-Methoxy-3,5-dimethylaniline hydrochloride
CAS Number	1520131-99-0
Molecular Formula	C
	H
	ClNO
Molecular Weight	187.67 g/mol
Salt Stoichiometry	1:1 (Cation : Anion)
Key Functional Groups	Methoxy (-OCH
	), Methyl (-CH
	), Ammonium (-NH
	)

Structural Logic

The crystal lattice is governed by the competition between the hydrophilic ionic head (anilinium...chloride) and the hydrophobic aromatic tail.

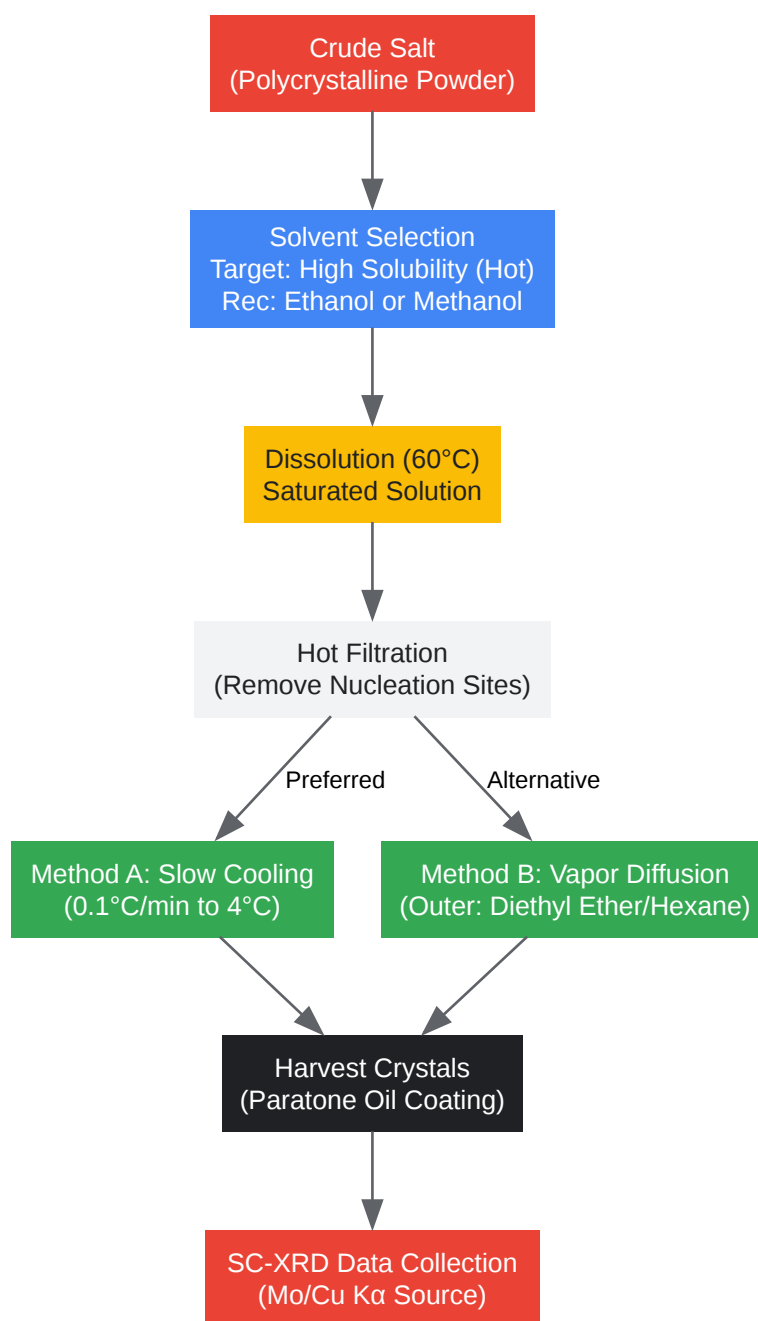
- Cation: The 2-methoxy-3,5-dimethylanilinium ion. The ortho-methoxy group introduces steric bulk and potential intramolecular hydrogen bonding, which may twist the methoxy group out of the phenyl plane.
- Anion: The Chloride ion (Cl⁻) acts as a multi-point hydrogen bond acceptor.
- Dominant Interaction: Charge-assisted Hydrogen Bonding (between the cationic ammonium group and the methoxy oxygen).

Experimental Protocol: Crystallization & Data Acquisition

Obtaining a high-quality single crystal is the bottleneck in characterizing this salt. The following protocol utilizes a controlled cooling and anti-solvent diffusion approach to minimize twinning and disorder.

Crystallization Workflow (Self-Validating)

The synthesis of the salt often yields a polycrystalline powder. To grow diffraction-quality crystals, we employ a slow-kinetics approach.



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Figure 1: Decision tree for the crystallization of aniline hydrochloride salts. Slow cooling is preferred to prevent inclusion of solvent voids.

X-Ray Diffraction Parameters

For researchers characterizing this material, the following instrument configuration is standard for organic salts to ensure resolution of hydrogen positions (critical for confirming the salt form).

Parameter	Setting / Recommendation	Rationale
Temperature	100 K (Cryostream)	Minimizes thermal vibration of the methyl/methoxy groups; prevents phase transitions.
Radiation Source	Cu K (Å)	Preferred for absolute configuration (if relevant) and better scattering from light atoms (C, N, O).
Crystal Size	mm	Optimal for absorption correction; avoid needles which may be twinned.
Theta Range	to (Cu)	High-angle data is required to refine anisotropic displacement parameters.
Space Group Search	Expect Monoclinic () or Orthorhombic ()	Common packing symmetries for centrosymmetric organic salts.

Structural Analysis & Expected Motifs

While specific lattice parameters for proprietary intermediates are often sequestered in internal databases, the structural behavior of **2-Methoxy-3,5-dimethylaniline hydrochloride** can be predicted with high confidence based on homologous o-anisidine salts.

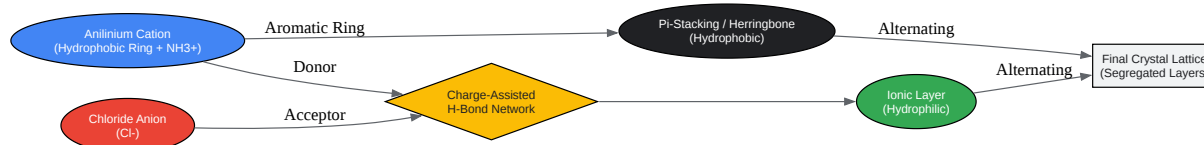
The Hydrogen Bond Network

The defining feature of this crystal structure is the "ionic interface." The ammonium group (
) has three active protons. The chloride anion (
) typically accepts 3 to 4 hydrogen bonds.

- Primary Interaction: The three ammonium protons will form strong, charge-assisted hydrogen bonds with adjacent chloride ions.
 - Distance (): Expect Å.
 - Geometry: This creates a 2D hydrophilic sheet or a 1D ribbon running through the crystal.

Packing Hierarchy

The hydrophobic regions (the dimethyl-anisole rings) will stack between these ionic layers.



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Figure 2: Structural logic of the packing. The lattice segregates into ionic (hydrophilic) and aromatic (hydrophobic) domains.

Diagnostic Verification (PXRD)

If single crystals cannot be grown, Powder X-Ray Diffraction (PXRD) can validate the phase purity.

- Low Angle Peaks (): Correspond to the large d-spacing between the alternating ionic/hydrophobic layers.
- High Angle Peaks: Correspond to the rigid aromatic stacking distances (

Å).

Pharmaceutical Relevance

Polymorphism Screening

Aniline hydrochlorides are prone to polymorphism. The rotation of the 2-methoxy group relative to the ring (torsional freedom) can lead to different conformers packing into different unit cells.

- Action: Researchers must screen solvents (polar vs. non-polar) to ensure the thermodynamically stable form is isolated for drug substance manufacturing.

Stability

The hydrochloride salt is generally hygroscopic. The crystal structure analysis usually reveals channels or voids where water might reside. If the "anhydrous" form is desired, data collection must occur under a dry nitrogen stream (as specified in Section 3.2).

References

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